

Physicochemical Properties of 10-Oxo Docetaxel: An In-depth Technical Guide

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Compound of Interest

Compound Name: 10-Oxo Docetaxel

Cat. No.: B15585678

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This technical guide provides a comprehensive overview of the physicochemical properties of **10-Oxo Docetaxel**, a significant impurity and degradation product of the anticancer agent Docetaxel. This document is intended for researchers, scientists, and professionals in the field of drug development and analysis.

Introduction

10-Oxo Docetaxel, also known as Docetaxel Impurity B, is a taxoid compound that is structurally related to Docetaxel.[1][2] It is formed during the synthesis or degradation of Docetaxel.[3] As an impurity, its characterization is crucial for the quality control and stability assessment of Docetaxel formulations.[4][5] Some studies suggest that this novel taxoid also possesses anti-tumor properties.[2][6] This guide summarizes its known physicochemical characteristics, provides detailed experimental protocols for their determination, and illustrates relevant workflows.

Chemical and Physical Properties

The physicochemical properties of **10-Oxo Docetaxel** are critical for its isolation, characterization, and understanding its behavior in pharmaceutical formulations. The data

presented below is a compilation from various sources, including computational predictions and experimental data for related compounds.

Identification

Property	Value	Source
Chemical Name	(α R, β S)- β -[[(1,1-Dimethylethoxy)carbonyl]amino]- α -hydroxybenzenepropanoic acid (2aR,4S,4aS,9S,11S,12S,12aR,12bS)-12b-(acetyloxy)-12-(benzoyloxy)-2a,3,4,4a,5,6,9,10,11,12,12a,12b-dodecahydro-4,11-dihydroxy-4a,8,13,13-tetramethyl-5,6-dioxo-7,11-methano-1H-cyclodeca[7] [8]benz[1,2-b]oxet-9-yl ester	[9]
Synonyms	Docetaxel Impurity B, 6-Oxodocetaxel	[10]
CAS Number	167074-97-7	[2]
Molecular Formula	C ₄₃ H ₅₁ NO ₁₄	[2]
Molecular Weight	805.86 g/mol	[2]
Appearance	White to off-white solid	MedChemExpress

Physicochemical Data

Quantitative data for **10-Oxo Docetaxel** is limited, with many values being computationally predicted. The following table summarizes the available information.

Property	Value	Method	Source
Melting Point	152-158°C	Predicted	ChemicalBook
Boiling Point	887.3 ± 65.0 °C	Predicted	ChemicalBook
Density	1.37 ± 0.1 g/cm ³	Predicted	ChemicalBook
pKa	11.19 ± 0.46	Predicted	ChemicalBook
LogP (XLogP3)	3.5	Computed	PubChem[10]
Solubility	Chloroform: Slightly soluble Methanol: Slightly soluble	Experimental	Cayman Chemical[9]
Water Solubility	Insoluble (9.7E-3 g/L at 25°C)	Calculated	chemBlink

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **10-Oxo Docetaxel** are not readily available in the literature. However, standard methods used for other taxane derivatives can be adapted. The following are generalized protocols.

Solubility Determination (Turbidimetric Method)

This protocol provides a high-throughput method for determining the kinetic solubility of a compound in an aqueous buffer.

Materials:

- **10-Oxo Docetaxel**
- Dimethyl sulfoxide (DMSO), analytical grade
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microtiter plates (UV-transparent)
- Plate reader with turbidity measurement capabilities (nephelometer)

- Multichannel pipette

Procedure:

- Preparation of Stock Solution: Prepare a 10 mM stock solution of **10-Oxo Docetaxel** in DMSO.
- Serial Dilution: Perform serial dilutions of the stock solution in DMSO to create a range of concentrations (e.g., 10 mM, 5 mM, 2.5 mM, etc.).
- Sample Preparation: Add a small volume (e.g., 2 μ L) of each DMSO stock concentration to the wells of a 96-well plate in triplicate. Include a DMSO-only control.
- Addition of Aqueous Buffer: Rapidly add PBS (e.g., 198 μ L) to each well to achieve the desired final compound concentrations.
- Incubation and Measurement: Incubate the plate at a controlled temperature (e.g., 25°C) for a set period (e.g., 2 hours). Measure the turbidity (light scattering) at regular intervals using a nephelometer.
- Data Analysis: The concentration at which a significant increase in turbidity is observed is considered the kinetic solubility limit.

pKa Determination (Potentiometric Titration)

This method determines the acid dissociation constant (pKa) by titrating a solution of the compound with a strong acid or base.

Materials:

- **10-Oxo Docetaxel**
- Methanol/water co-solvent system (e.g., 50:50 v/v)
- Standardized hydrochloric acid (HCl) solution (0.1 M)
- Standardized sodium hydroxide (NaOH) solution (0.1 M)

- pH meter with a calibrated electrode
- Stir plate and stir bar
- Burette

Procedure:

- Sample Preparation: Dissolve a precisely weighed amount of **10-Oxo Docetaxel** in the methanol/water co-solvent to a known concentration (e.g., 1 mg/mL).
- Titration Setup: Place the solution in a beaker with a stir bar and immerse the pH electrode.
- Titration: Slowly add the standardized NaOH solution in small increments from the burette while continuously monitoring the pH. Record the volume of titrant added and the corresponding pH value.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa is determined from the half-equivalence point of the titration curve.

LogP Determination (Shake-Flask Method)

This classic method determines the octanol-water partition coefficient.

Materials:

- **10-Oxo Docetaxel**
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)
- Centrifuge tubes
- Vortex mixer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system for quantification

Procedure:

- **Phase Saturation:** Vigorously mix equal volumes of n-octanol and water for 24 hours to ensure mutual saturation. Allow the phases to separate.
- **Sample Preparation:** Prepare a stock solution of **10-Oxo Docetaxel** in the aqueous phase.
- **Partitioning:** Add a known volume of the stock solution to a centrifuge tube and add an equal volume of the n-octanol phase.
- **Equilibration:** Vortex the tube for a set period (e.g., 1 hour) to allow for partitioning of the compound between the two phases.
- **Phase Separation:** Centrifuge the tube to ensure complete separation of the aqueous and octanolic layers.
- **Quantification:** Carefully remove an aliquot from both the aqueous and octanolic phases. Determine the concentration of **10-Oxo Docetaxel** in each phase using a validated HPLC method.
- **Calculation:** The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is the primary technique for the analysis and quantification of **10-Oxo Docetaxel**, particularly in the context of stability studies and impurity profiling of Docetaxel.

Stability-Indicating HPLC Method

A typical stability-indicating HPLC method for Docetaxel and its impurities, including **10-Oxo Docetaxel**, would involve the following:

- **Column:** A reversed-phase column, such as a C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[11\]](#)

- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.01% acetic acid) and an organic solvent (e.g., acetonitrile).[\[11\]](#)
- Detection: UV detection at a wavelength of approximately 232 nm.[\[1\]](#)[\[8\]](#)
- Flow Rate: A typical flow rate would be around 1.0-1.5 mL/min.[\[7\]](#)
- Column Temperature: Maintained at a constant temperature, for example, 40°C.[\[11\]](#)

This method should be validated according to ICH guidelines to ensure specificity, linearity, accuracy, precision, and robustness for the quantification of **10-Oxo Docetaxel**.[\[1\]](#)

Mechanism of Action and Signaling Pathways

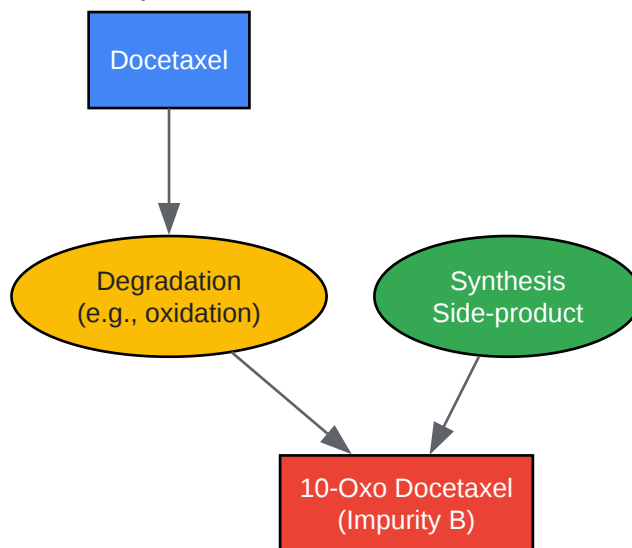
As **10-Oxo Docetaxel** is an impurity of Docetaxel, its specific mechanism of action and interaction with cellular signaling pathways have not been extensively studied. However, it is a member of the taxane family, which are known to act as microtubule stabilizers.

The parent compound, Docetaxel, exerts its anti-cancer effects by binding to the β -tubulin subunit of microtubules. This binding promotes the assembly of tubulin into stable microtubules and inhibits their disassembly.[\[12\]](#) The stabilization of microtubules disrupts the dynamic process of microtubule formation and breakdown, which is essential for cell division (mitosis), leading to cell cycle arrest and apoptosis.[\[12\]](#) It is plausible that **10-Oxo Docetaxel**, due to its structural similarity to Docetaxel, may exhibit a similar mechanism of action.

Visualizations

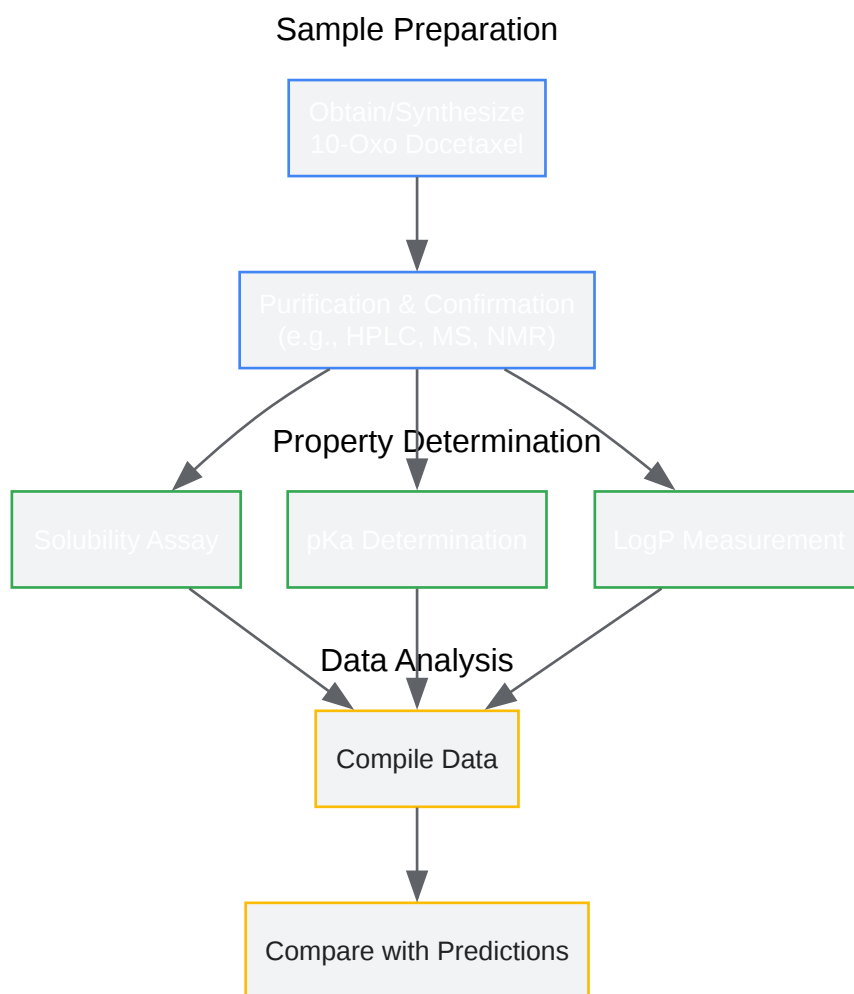
The following diagrams illustrate the relationship between Docetaxel and **10-Oxo Docetaxel**, a general workflow for physicochemical characterization, and the mechanism of action of taxanes.

Relationship of Docetaxel and 10-Oxo Docetaxel

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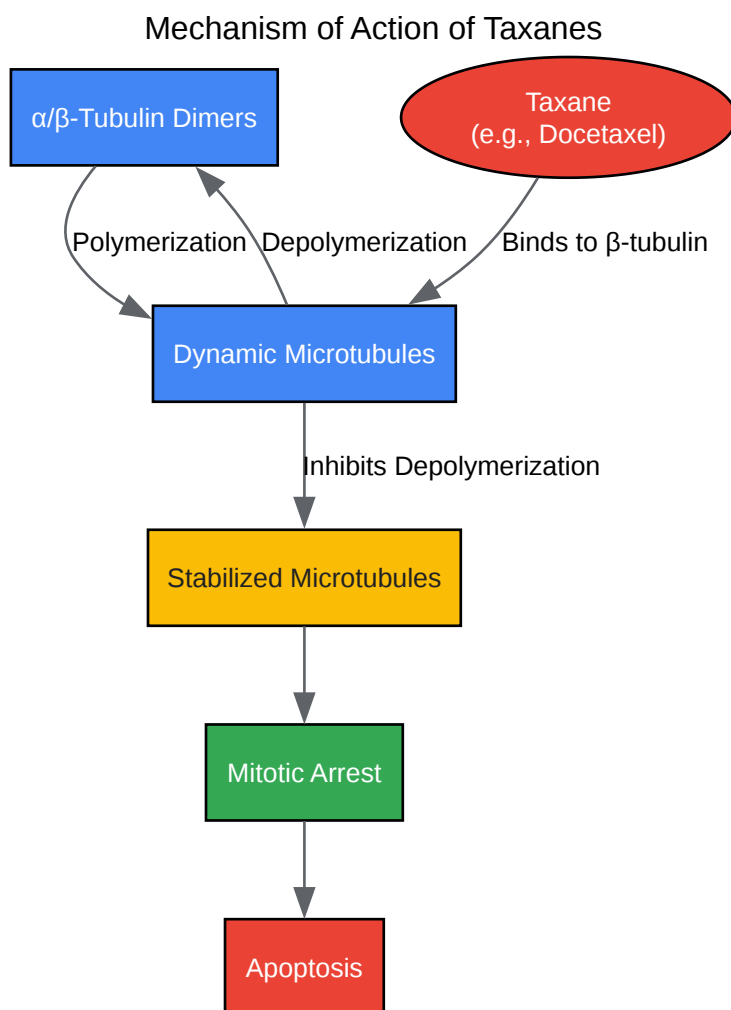
Formation pathways of **10-Oxo Docetaxel**.

Workflow for Physicochemical Characterization



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A generalized workflow for the experimental characterization of **10-Oxo Docetaxel**.



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The signaling pathway of taxanes leading to apoptosis.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [scbt.com](https://www.scbt.com) [scbt.com]

- 3. Isolation and characterization of degradation impurities in docetaxel drug substance and its formulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Evaluation of the Pharmaceutical Quality of Docetaxel Injection Using New Stability Indicating Chromatographic Methods for Assay and Impurities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Evaluation of the Pharmaceutical Quality of Docetaxel Injection Using New Stability Indicating Chromatographic Methods for Assay and Impurities [mdpi.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. caymanchem.com [caymanchem.com]
- 10. 10-Oxo Docetaxel | C₄₃H₅₁NO₁₄ | CID 72747377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. rjptonline.org [rjptonline.org]
- 12. Taxane anticancer agents: a patent perspective - PMC [pmc.ncbi.nlm.nih.gov]
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